

Technical Guide: Physicochemical Characterization of Benzonitrile Derivatives

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Compound of Interest

Compound Name:	4-(2-Fluorophenoxy)methyl)benzonitrile
Cat. No.:	B1291947

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Disclaimer: Direct experimental data for the physical characteristics of **4-(2-Fluorophenoxy)methyl)benzonitrile** are not readily available in public scientific literature and chemical databases. This guide provides a comprehensive overview of the physical characteristics of a structurally related compound, 4-Fluorobenzonitrile, and details the standard experimental protocols for determining these properties. This information is intended to serve as a valuable reference for the characterization of **4-(2-Fluorophenoxy)methyl)benzonitrile** or similar novel benzonitrile derivatives.

Introduction

Benzonitrile derivatives are a significant class of compounds in medicinal chemistry and materials science, often serving as key building blocks in the synthesis of pharmaceuticals and functional materials. A thorough understanding of their physical characteristics is paramount for drug design, process development, and quality control. This guide outlines the key physical properties of 4-Fluorobenzonitrile, a related compound, and provides detailed methodologies for their experimental determination.

Physical Characteristics of 4-Fluorobenzonitrile

The following table summarizes the key physical properties of 4-Fluorobenzonitrile, which can serve as a reference point for estimating the properties of **4-(2-Fluorophenoxy)methyl)benzonitrile**.

Property	Value	Unit
Molecular Formula	C ₇ H ₄ FN	-
Molecular Weight	121.11	g/mol
Melting Point	32-34	°C
Boiling Point	188	°C at 750 mmHg
Solubility	Insoluble in water. Soluble in Chloroform, Ethyl Acetate. [1] [2]	-
Appearance	White crystalline low melting solid. [1]	-
Density	1.1070	g/cm ³
Refractive Index	1.4925	-
Flash Point	65	°C (closed cup)

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the primary physical characteristics of solid and liquid organic compounds.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[\[3\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[3\]](#)

Method: Capillary Tube Method using a Melting Point Apparatus

- Sample Preparation: A small amount of the dry, finely powdered sample is packed into a capillary tube, sealed at one end, to a height of about 1-2 mm.[\[4\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a thermometer.[\[4\]](#)[\[5\]](#)

- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.[3][6]
- Observation: The temperature at which the first liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[3][5]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7]

Method: Micro Boiling Point Determination (Capillary Method)

- Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed in a fusion tube.[8][9]
- Apparatus Setup: A capillary tube, sealed at one end, is placed into the fusion tube with the open end submerged in the liquid.[7][9] The fusion tube is then attached to a thermometer.
- Heating: The apparatus is heated gently in a Thiele tube or an aluminum block.[7][8]
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. Heating is stopped, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[10]

Solubility Determination

Solubility provides insights into the polarity and potential intermolecular interactions of a compound.

Method: Qualitative Solubility Testing

- Sample Preparation: A small, measured amount of the compound (e.g., 10 mg of a solid or 2-3 drops of a liquid) is placed in a test tube.[11]
- Solvent Addition: A small volume of the solvent (e.g., 1 mL of water) is added to the test tube. [12]

- Observation: The mixture is vigorously shaken or stirred for a set period (e.g., 60 seconds). [12] The compound is classified as soluble if a homogeneous solution forms, and insoluble if it remains as a separate phase.[11]
- Systematic Testing: This process is repeated with a range of solvents of varying polarity and pH, such as:
 - Water (H₂O)
 - 5% Sodium Hydroxide (NaOH) solution
 - 5% Sodium Bicarbonate (NaHCO₃) solution
 - 5% Hydrochloric Acid (HCl) solution
 - Organic solvents (e.g., ether, chloroform, ethyl acetate)[13]

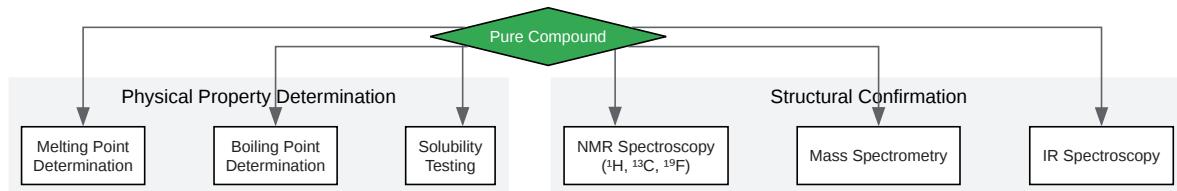
Experimental and Logical Workflow Diagrams

The following diagrams illustrate common workflows in the synthesis and characterization of benzonitrile derivatives.



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Caption: General workflow for the synthesis and purification of a benzonitrile derivative.



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Caption: Workflow for the physicochemical characterization of a synthesized compound.

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